

picoxystrobin risk assessment human health

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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Human Health Risk Assessment Summary

Assessment Aspect	Key Findings & Status	Source & Date
Overall Conclusion	Could not be finalized. Critical concerns identified; no reference values established.	EFSA Peer Review, 2016 [1]
Genotoxicity	Unresolved. No conclusion on genotoxic potential; a critical area of concern.	EFSA Peer Review, 2016 [1]
Metabolite Toxicity	Unresolved. Clastogenic/aneugenic potential of metabolite IN-H8612 cannot be excluded.	EFSA Peer Review, 2016 [1]
Mitochondrial Toxicity	Confirmed. Identified as a potential mitochondrial toxicant in vitro; merits further <i>in vivo</i> study.	Tox21 Program, 2018 [2]
EPA Human Health Benchmarks	Not listed. Not among pesticides with established HHBPs in the 2021 database.	US EPA, 2021 [3]

Detailed Experimental Insights

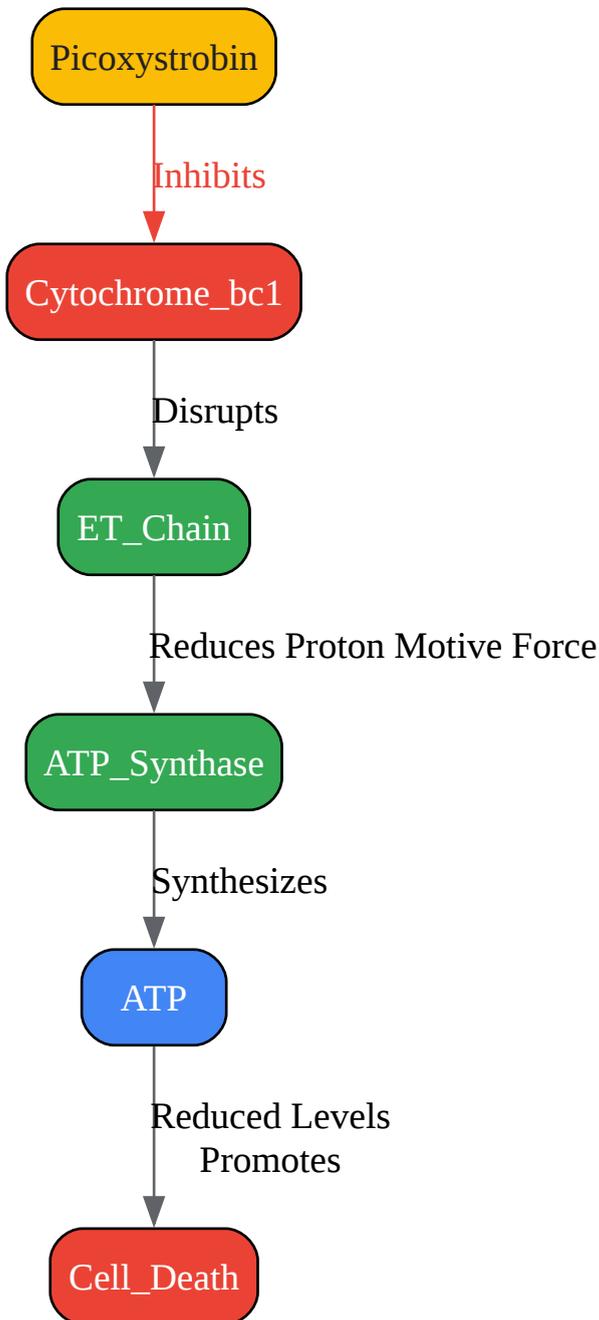
For researchers designing studies, here is a deeper look into the specific experimental data and identified concerns.

Mechanism of Action and Mitochondrial Toxicity

Picoxystrobin is a **Quinone outside Inhibitor (QoI)** that disrupts mitochondrial function by inhibiting the **cytochrome bc1 complex** in the electron transport chain [4]. This blockage halts ATP production and can lead to cell death [4].

- **Tox21 Tiered Testing:** A high-throughput screen identified **picoxystrobin** among 622 compounds that significantly **decreased mitochondrial membrane potential (MMP)** [2].
- **Tertiary Assays:** Follow-up tests on the 34 most active compounds confirmed **picoxystrobin's** activity. It was flagged as one of four "not well-characterized" mitochondrial toxicants requiring additional *in vivo* characterization [2].

This mechanism is visualized in the following pathway:



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Identified Data Gaps and Concerns

The EFSA peer review could not finalize the human health risk assessment due to several critical data gaps [1]:

- **Genotoxic Potential:** Studies were insufficient to rule out **picoxystrobin**'s potential to cause genetic damage.
- **Toxicological Profile of Metabolites:** More data is needed on the safety of breakdown products (IN-H8612, IN-QDY62, IN-QDY63, IN-QDK50).
- **Endocrine Disruption:** Further studies are required to assess potential endocrine-disrupting properties.
- **Consumer Risk Assessment:** Without defined reference values, a consumer risk assessment from dietary exposure (e.g., via MRLs) could not be performed.

Implications for Researchers

The existing data presents both cautions and opportunities for further research:

- **Use with Caution:** The unresolved genotoxicity and metabolite concerns indicate that **picoxystrobin** should be handled as a potential health risk until more definitive safety data is available.
- **Focus for Future Studies:** The most critical need is for data that resolves the **genotoxicity concerns** and characterizes the toxicity of its major environmental metabolites.
- **Comparative Assessments:** A full comparison with alternative fungicides is not yet possible from a human health perspective due to these unresolved issues. Future comparative guides should prioritize compounds with a more complete and favorable toxicological profile.

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References

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